

safety data sheet SDS for 7-Chloro-2-methylbenzothiazole

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Compound of Interest

Compound Name: 7-Chloro-2-methylbenzothiazole

CAS No.: 4146-25-2

Cat. No.: B1311867

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An In-Depth Technical Guide to the Safe Handling of 7-Chloro-2-methylbenzothiazole

This guide provides a comprehensive overview of the safety considerations, handling protocols, and emergency procedures for **7-Chloro-2-methylbenzothiazole** (CAS No. 4146-25-2). Designed for researchers, scientists, and drug development professionals, this document moves beyond a standard Safety Data Sheet (SDS) to offer practical, field-proven insights grounded in established safety principles. The core philosophy of this guide is to treat **7-Chloro-2-methylbenzothiazole** with a high degree of caution, recognizing that while specific toxicological data is limited, the broader class of chlorinated and benzothiazole-containing compounds warrants rigorous safety protocols.

Chemical Identification and Physicochemical Profile

7-Chloro-2-methylbenzothiazole is a substituted benzothiazole, a heterocyclic scaffold of significant interest in medicinal chemistry and materials science. Understanding its fundamental properties is the first step in establishing safe laboratory practices.

Key Identifiers:

- Chemical Name: **7-Chloro-2-methylbenzothiazole**
- Synonyms: 7-chloro-2-methyl-1,3-benzothiazole
- CAS Number: 4146-25-2[1]
- Molecular Formula: C₈H₆ClNS
- Molecular Weight: 183.66 g/mol [1]

Physicochemical Data Summary:

While comprehensive, experimentally verified data for **7-Chloro-2-methylbenzothiazole** is not widely published, we can infer likely characteristics from structurally related compounds such as 5-Chloro-2-methylbenzothiazole and 2-methylbenzothiazole. These properties are critical as they dictate storage conditions, potential for aerosolization, and appropriate fire-fighting measures.

Property	Value / Expected Value	Significance for Handling	Source
Purity	≥95%	High purity indicates that the primary hazards are from the compound itself, not unknown impurities.	[1]
Appearance	Expected to be a solid or liquid	Determines if handling requires dust control or vapor/aerosol control.	Inferred
Boiling Point	~231 °C (for 2-chlorobenzothiazole)	High boiling point suggests low volatility at room temperature, but heating can generate hazardous vapors.	
Density	~1.238 g/cm ³ (for 2-chlorobenzothiazole)	Denser than water.	
Solubility	Likely low water solubility	Affects environmental dispersion in case of a spill and decontamination procedures.	Inferred
log Pow (Octanol/Water)	~2.01 (calculated for 2-chlorobenzothiazole)	Suggests bioaccumulation is not expected, but it can still be absorbed through the skin.	

Hazard Assessment and GHS Classification

A thorough toxicological investigation for **7-Chloro-2-methylbenzothiazole** has not been completed[2]. Therefore, a conservative approach to hazard assessment is mandatory. The GHS classifications for closely related and structurally similar benzothiazoles provide the most reliable framework for establishing safe handling procedures. For instance, 2-chlorobenzothiazole is classified as highly toxic.

Anticipated GHS Classification (Based on Analogs):

Hazard Class	Hazard Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Skull and Crossbones	Danger
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	Skull and Crossbones	Danger
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	Exclamation Mark	Warning
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation	Exclamation Mark	Warning
Aquatic Hazard (Acute)	Category 3	H402: Harmful to aquatic life	None	None

Source: Inferred from data for 2-chlorobenzothiazole

Expert Interpretation of Hazards:

- **High Acute Toxicity (Oral/Dermal):** The primary risk associated with this class of compounds is severe toxicity upon ingestion or skin contact. The "Toxic" classification (Category 3) implies that even small quantities can cause significant harm. This necessitates the mandatory use of gloves and strict hygiene measures to prevent any skin contact or accidental ingestion.
- **Inhalation Hazard:** While less severe than oral or dermal routes, inhalation of aerosols or vapors (especially when heated) can be harmful. All work should be conducted in a well-

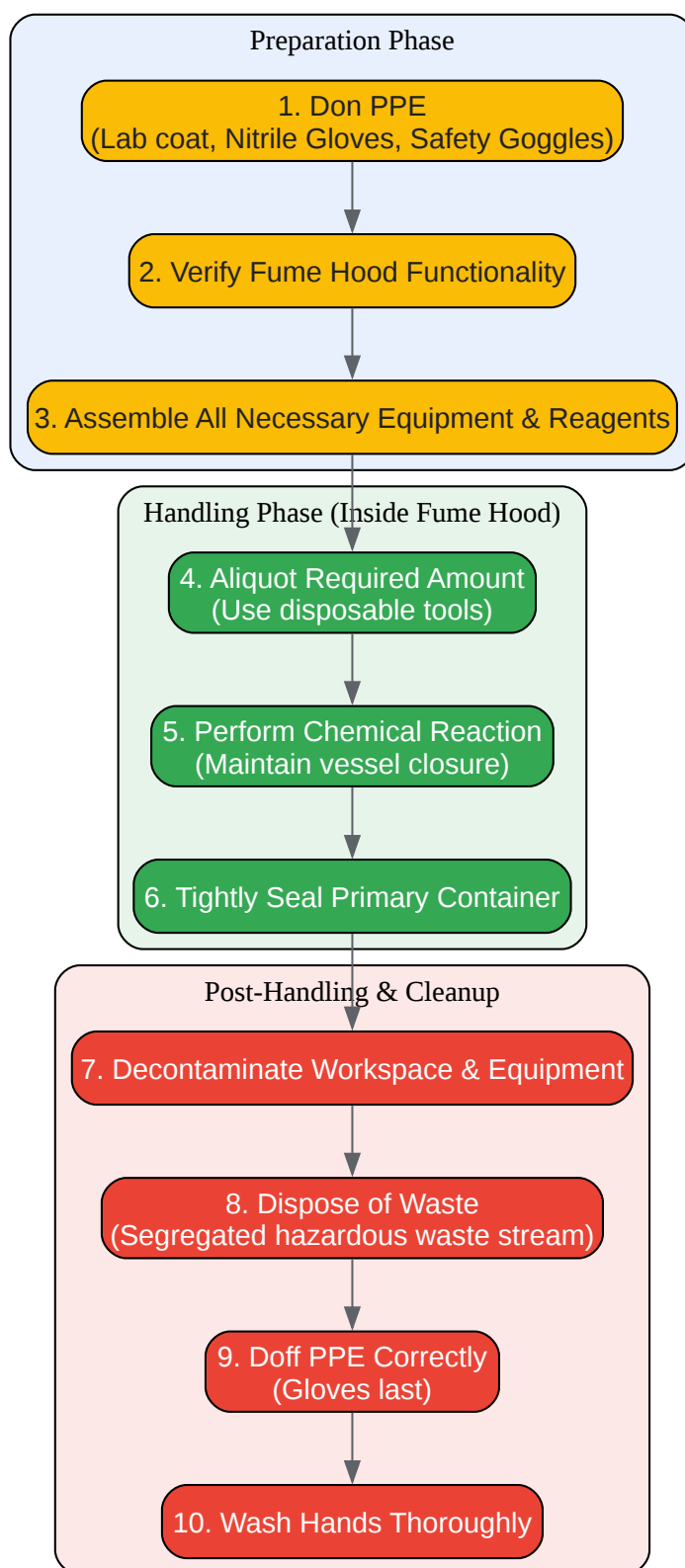
ventilated area, preferably a chemical fume hood.

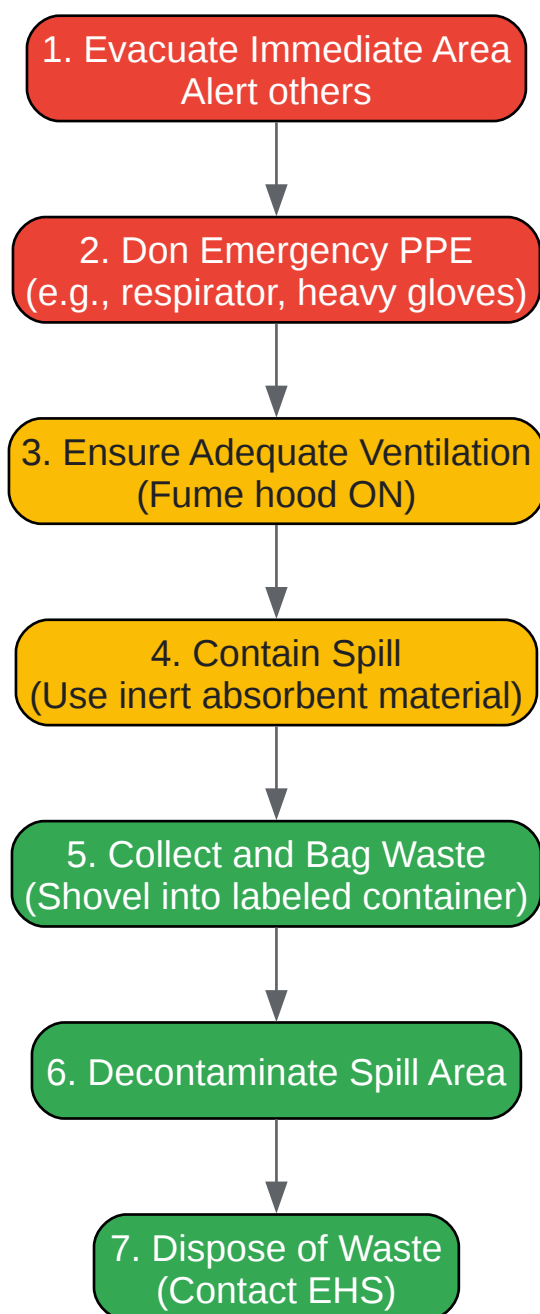
- **Serious Eye Irritant:** Direct contact with the eyes is likely to cause significant irritation. Chemical safety goggles or a face shield are essential.

Standard Operating Protocol for Safe Handling

This protocol is designed as a self-validating system, where adherence to each step inherently minimizes risk. The causality behind each procedural choice is explained to instill a deep understanding of the safety rationale.

Workflow for Handling **7-Chloro-2-methylbenzothiazole**:





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Caption: Emergency workflow for a **7-Chloro-2-methylbenzothiazole** spill.

Spill Cleanup Protocol:

- Personal Precautions: Do not breathe vapors or dust. Avoid substance contact. Ensure adequate ventilation and evacuate non-essential personnel.

- Environmental Precautions: Prevent the material from entering drains, surface waters, or groundwater.[2]
- Containment and Cleanup: Cover the spill with an inert, non-combustible absorbent material (e.g., sand, vermiculite). Carefully collect the material and place it into a suitable, labeled, and closed container for disposal. Clean the affected area thoroughly.

Disposal and Transportation

Waste Disposal: All waste containing **7-Chloro-2-methylbenzothiazole** must be treated as hazardous waste. Disposal should be handled by a licensed professional waste disposal service in accordance with all national, state, and local regulations.[2] Do not discharge into waterways or sewer systems.[2]

Transportation: When properly sealed and packed, this material may not be regulated as hazardous for ground and air transportation.[2] However, regulations can vary. Always confirm with the latest DOT and IATA regulations before shipping.

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